

physical and chemical properties of 2-Tert-butyl-1,3-diisopropylisourea

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Tert-butyl-1,3-diisopropylisourea

Cat. No.: B031140

[Get Quote](#)

A Comprehensive Technical Guide to 2-Tert-butyl-1,3-diisopropylisourea

Introduction

2-Tert-butyl-1,3-diisopropylisourea, also known by its synonym O-tert-Butyl-N,N'-diisopropylisourea, is a versatile chemical reagent primarily utilized in organic synthesis.^[1] With the CAS number 71432-55-8, this compound serves as a valuable intermediate and reagent for creating complex molecules, particularly in the fields of pharmaceutical development and materials science.^{[1][2]} Its sterically hindered structure offers unique advantages in selectivity and reactivity, making it a preferred choice for specific chemical transformations such as esterification and alkylation.^{[1][3]} This guide provides an in-depth overview of its properties, synthesis, and applications, tailored for researchers and professionals in drug development.

Physical and Chemical Properties

2-Tert-butyl-1,3-diisopropylisourea is a colorless to almost colorless clear liquid under standard conditions.^{[2][3]} It is characterized by its excellent solubility in organic solvents, which facilitates its application in a wide range of reaction environments.^[1] Its stability is maintained under recommended storage conditions, which include refrigeration (2-8°C) in an inert atmosphere, protected from light.^{[2][4]}

Table 1: Physical and Chemical Identification Data

Identifier	Value
CAS Number	71432-55-8[1][2][5][6]
Molecular Formula	C ₁₁ H ₂₄ N ₂ O[1][2][5][6]
Molecular Weight	200.32 g/mol [1][2][5][6]
IUPAC Name	tert-butyl N,N'-di(propan-2-yl)carbamimidate[5][7][8]
Synonyms	O-tert-Butyl-N,N'-diisopropylisourea, 2-Methyl-2-propanyl N,N'-diisopropylcarbamimidate[2][3][6][9]
InChIKey	FESDUDPSRMWIDL-UHFFFAOYSA-N[2][8]
SMILES	CC(C)NC(=NC(C)C)OC(C)(C)C[2][4][7][8]

Table 2: Quantitative Physicochemical Properties

Property	Value	Notes
Appearance	Colorless to Almost Colorless Clear Liquid/Oil[1][2][3]	-
Boiling Point	61°C at 10 mmHg[2][8][9][10] [11]	(lit.)
Density	0.89 ± 0.1 g/cm ³ [2][10]	Predicted
Refractive Index	1.4240 - 1.4280[2][10]	-
pKa	9.54 ± 0.50[2]	Predicted

Spectroscopic Data

The structural identity of **2-Tert-butyl-1,3-diisopropylisourea** is confirmed by Nuclear Magnetic Resonance (NMR) spectroscopy.

Table 3: ¹H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
3.80 - 3.58	m	1H	CH
3.31 - 2.97	m	1H	CH
1.44	s	9H	tBu
1.19 - 1.01	m	12H	Me ₂ x 2

Solvent: CDCl₃,
Frequency: 300
MHz[2]

Experimental Protocols

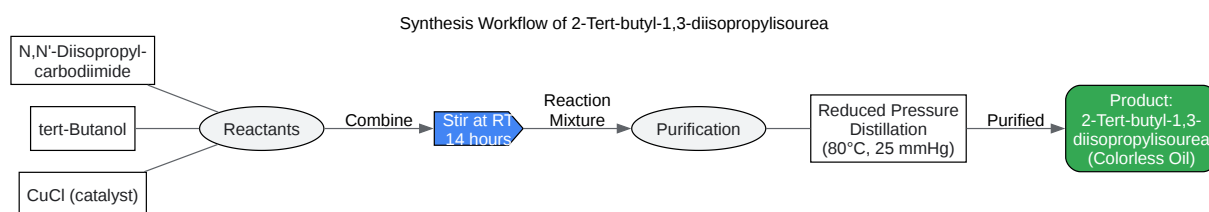
Detailed methodologies for the synthesis of **2-Tert-butyl-1,3-diisopropylisourea** and its application in esterification are outlined below.

1. Synthesis of 2-Tert-butyl-1,3-diisopropylisourea

This protocol describes the synthesis from N,N'-diisopropylcarbodiimide and tert-butanol, catalyzed by copper(I) chloride.[2]

- Materials:
 - N,N'-diisopropylcarbodiimide (10.0 mL, 63.9 mmol, 1.0 equiv)
 - tert-butanol (6.97 mL, 73.5 mmol, 1.15 equiv)
 - Copper(I) chloride (CuCl) (63.4 mg, 0.64 mmol, 1 mol%)
- Procedure:
 - Add CuCl to a solution of N,N'-diisopropylcarbodiimide in tert-butanol.[2]
 - Stir the reaction mixture at room temperature for 14 hours.[2]

- Upon completion, purify the mixture by distillation under reduced pressure (80°C, 25 mmHg).[2]
- The final product, **2-tert-butyl-1,3-diisopropylisourea**, is obtained as a colorless oil (typical yield: 81%).[2]



[Click to download full resolution via product page](#)

A diagram illustrating the synthesis workflow for the target compound.

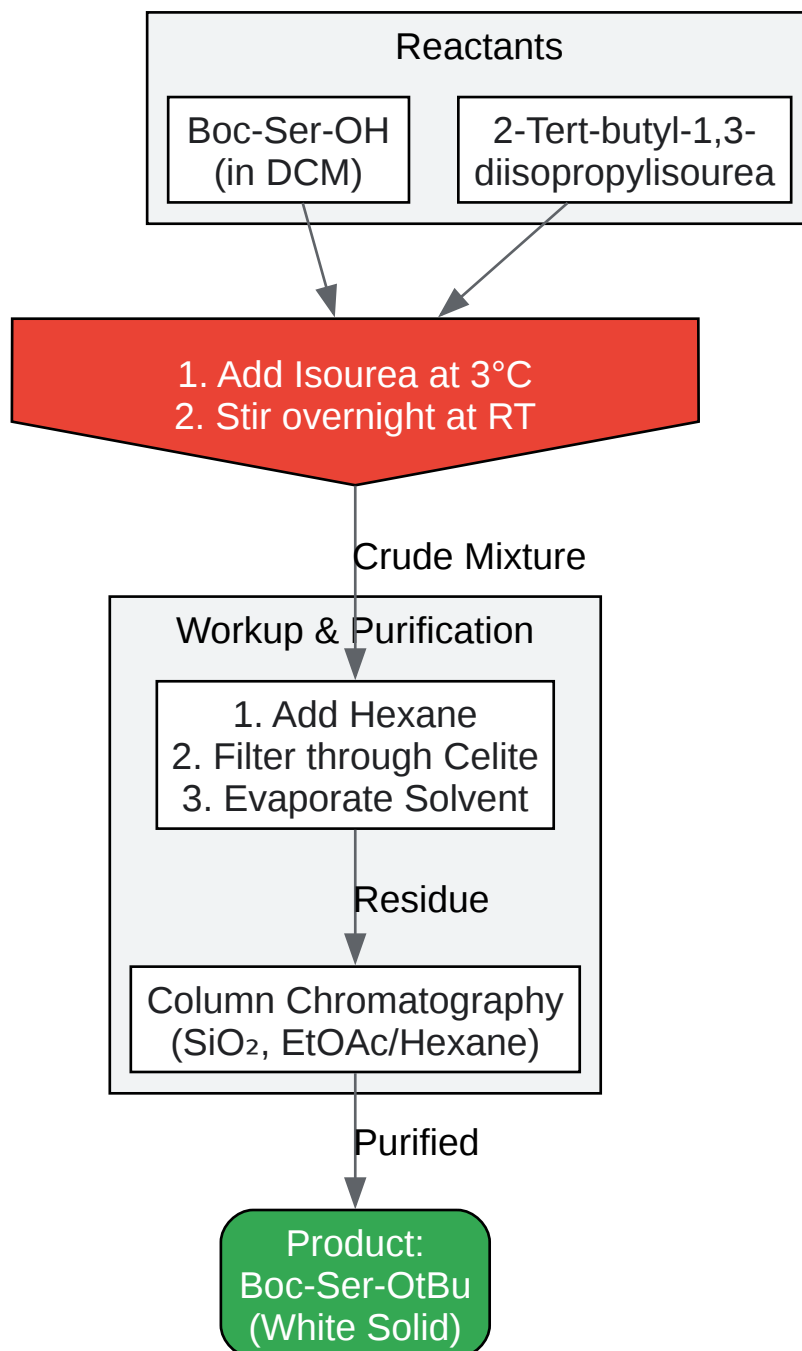
2. Application in tert-Butylation: Synthesis of Boc-Ser-OtBu

This protocol demonstrates the use of **2-Tert-butyl-1,3-diisopropylisourea** as a tert-butylation reagent for the esterification of a protected amino acid, Boc-Ser-OH.

- Materials:
 - Boc-Ser-OH (0.94 g, 4.6 mmol)
 - **2-Tert-butyl-1,3-diisopropylisourea** (3.3 mL, 14.0 mmol)
 - Dichloromethane (DCM) (10 mL)
 - Hexane
 - Celite

- Procedure:
 - Dissolve Boc-Ser-OH in dichloromethane.
 - Cool the solution to 3°C and add **2-Tert-butyl-1,3-diisopropylisourea** dropwise over 5 minutes.
 - Stir the reaction mixture overnight at room temperature under a nitrogen atmosphere.
 - Add hexane (10 mL) to the mixture and filter it through celite.
 - Remove the solvent under reduced pressure.
 - Purify the resulting residue by column chromatography (1:1 ethyl acetate/hexane on SiO₂) to yield the product, Boc-Ser-OtBu, as a white solid (typical yield: 50%).

tert-Butylation of Boc-Ser-OH



[Click to download full resolution via product page](#)

Workflow for the esterification of Boc-Ser-OH using the isourea reagent.

Applications in Research and Development

2-Tert-butyl-1,3-diisopropylisourea is a key reagent in multi-step organic syntheses, valued for its ability to facilitate specific chemical transformations.

- **Pharmaceutical Synthesis:** It serves as a crucial intermediate in the synthesis of complex pharmaceutical compounds. Notable examples include its use in preparing 5-Oxo Atorvastatin tert-Butyl Ester, a Boc-protected derivative of Atorvastatin, and as a reagent in the total synthesis of the antifungal natural product, Citrafungin A.^{[2][10]}
- **Esterification and Alkylation:** The compound is an effective reagent for tert-butylation, a type of esterification or alkylation that introduces a bulky tert-butyl group.^[3] This is particularly useful in protecting group chemistry, a cornerstone of modern peptide and complex molecule synthesis.^{[12][13]} The steric hindrance provided by the reagent's structure can enhance reaction selectivity.^[1]
- **General Synthetic Utility:** As a versatile synthetic tool, it is employed in various C-X bond formation reactions and can act as a ligand in certain catalytic processes, helping to improve reaction rates and selectivity.^[1]

Conclusion

2-Tert-butyl-1,3-diisopropylisourea is a specialized chemical reagent with significant utility in organic synthesis, particularly for researchers in drug discovery and development. Its well-defined physical and chemical properties, coupled with established protocols for its synthesis and application in tert-butylation reactions, make it a reliable tool for constructing complex molecular architectures. Its role in the synthesis of notable compounds like atorvastatin derivatives underscores its importance in the pharmaceutical industry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]

- 2. 2-TERT-BUTYL-1,3-DIISOPROPYLISOUREA | 71432-55-8 [chemicalbook.com]
- 3. O-tert-Butyl-N,N'-diisopropylisourea | CymitQuimica [cymitquimica.com]
- 4. 2-tert-Butyl-1,3-diisopropylisourea | 71432-55-8 | FB53703 [biosynth.com]
- 5. 2-tert-Butyl-1,3-diisopropylisourea | C11H24N2O | CID 11041782 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. scbt.com [scbt.com]
- 7. 2-tert-Butyl-1,3-diisopropylisourea | LGC Standards [lgcstandards.com]
- 8. O-tert-Butyl-N,N'-diisopropylisourea 98.0+%, TCI America 1 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- 9. 71432-55-8 Cas No. | tert-Butyl N,N'-diisopropylcarbamimidate | Apollo [store.apolloscientific.co.uk]
- 10. chembk.com [chembk.com]
- 11. Page loading... [wap.guidechem.com]
- 12. peptide.com [peptide.com]
- 13. peptide.com [peptide.com]
- To cite this document: BenchChem. [physical and chemical properties of 2-Tert-butyl-1,3-diisopropylisourea]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031140#physical-and-chemical-properties-of-2-tert-butyl-1-3-diisopropylisourea]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com